

# Safeguarding Your Research: A Comprehensive Guide to Handling Amino-PEG11-Amine

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## Compound of Interest

Compound Name: Amino-PEG11-Amine

Cat. No.: B605453

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For researchers, scientists, and professionals in drug development, the safe and effective handling of specialized chemical reagents is paramount. This guide provides essential safety and logistical information for **Amino-PEG11-Amine**, offering procedural, step-by-step guidance to ensure operational integrity and laboratory safety. By furnishing value beyond the product itself, we aim to become your trusted source for laboratory safety and chemical handling information.

## Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **Amino-PEG11-Amine** is the foundation of its safe handling. This data, summarized from various suppliers, provides a quick reference for laboratory personnel.

Property	Value
Chemical Name	3,6,9,12,15,18,21,24,27,30,33-Undecaoxapentatriacontane-1,35-diamine[1]
Synonyms	H2N-PEG11-CH2CH2NH2, NH2-PEG11-NH2[1]
Molecular Formula	C24H52N2O11[2][3]
Molecular Weight	544.68 g/mol [1]
CAS Number	479200-82-3
Appearance	White solid
Purity	Typically >95%
Solubility	Soluble in Water, DMSO, DCM, DMF
Storage Conditions	Store at -20°C in a dry, dark place

## Operational Plan: Safe Handling and Storage Protocol

Adherence to a strict operational plan is crucial to minimize risks associated with the handling of **Amino-PEG11-Amine**. The following step-by-step protocol outlines the best practices for its use in a laboratory setting.

### 1. Engineering Controls and Personal Protective Equipment (PPE)

- **Ventilation:** Always handle **Amino-PEG11-Amine** in a well-ventilated area. For procedures that may generate dust or aerosols, a certified chemical fume hood is mandatory.
- **Eye and Face Protection:** Chemical safety goggles or a face shield that complies with OSHA 29 CFR 1910.133 or European Standard EN166 are required to protect against potential splashes.
- **Skin Protection:**

- Gloves: Wear chemical-resistant nitrile gloves. Always inspect gloves for any signs of degradation or puncture before use and dispose of them properly after handling.
- Lab Coat: A standard, full-sleeved laboratory coat should be worn to prevent skin contact.
- Respiratory Protection: While not typically required when handled in a fume hood, a NIOSH-approved respirator may be necessary for handling large quantities or in situations with inadequate ventilation.

## 2. Handling Procedures

- Pre-Use Inspection: Before use, allow the container to warm to room temperature in a desiccator to prevent moisture condensation, which can affect the compound's stability.
- Weighing: If weighing the solid compound, do so in a fume hood or a ventilated balance enclosure to minimize the generation of airborne dust.
- Solution Preparation: When dissolving the compound, add it slowly to the solvent to avoid splashing.
- Avoid Contact: Take all necessary precautions to prevent contact with eyes, skin, and clothing.
- General Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical.

## 3. Storage Procedures

- Container Integrity: Keep the container tightly sealed to prevent moisture ingress and contamination.
- Temperature: Store at the recommended temperature of -20°C for long-term stability.
- Incompatibilities: Store away from strong oxidizing agents and acids.
- Labeling: Ensure the container is clearly labeled with the chemical name and any relevant hazard warnings.

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.
- **Spills:** For small spills, absorb the material with an inert absorbent material and place it in a suitable, closed container for disposal. For larger spills, evacuate the area and follow your institution's emergency spill response procedures.

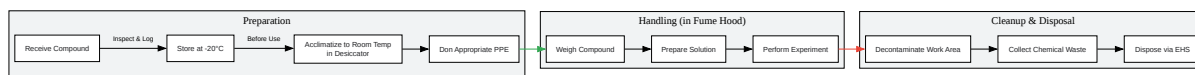
## Disposal Plan

Proper disposal of **Amino-PEG11-Amine** and its containers is essential to protect the environment and comply with regulations.

- **Chemical Waste:** Dispose of unused **Amino-PEG11-Amine** and any solutions containing it as hazardous chemical waste. Do not dispose of it down the drain or in the general trash.
- **Container Disposal:** Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. The rinsed containers can then be disposed of according to local regulations.
- **Regulatory Compliance:** All disposal activities must be in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) office for specific guidance.

## Safe Handling Workflow

The following diagram illustrates the key steps in the safe handling workflow for **Amino-PEG11-Amine**, from receiving the compound to its final disposal.



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Caption: Workflow for the safe handling of **Amino-PEG11-Amine**.

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## References

- 1. Amino-PEG11-amine, CAS 479200-82-3 | AxisPharm [[axispharm.com](http://axispharm.com)]
- 2. Amino-PEG11-amine, 479200-82-3 | BroadPharm [[broadpharm.com](http://broadpharm.com)]
- 3. Amino-PEG11-Amine | C<sub>24</sub>H<sub>52</sub>N<sub>2</sub>O<sub>11</sub> | CID 77078167 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Amino-PEG11-Amine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b605453#personal-protective-equipment-for-handling-amino-peg11-amine>]

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